

Health and safety data for C.I. Reactive yellow 86

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Compound of Interest

Compound Name: C.I. Reactive yellow 86

Cat. No.: B3183079

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An In-depth Technical Guide to the Health and Safety of **C.I. Reactive Yellow 86**

This guide provides a comprehensive overview of the health and safety data for **C.I. Reactive Yellow 86**, intended for researchers, scientists, and drug development professionals. The information is compiled from various safety data sheets and chemical databases.

Chemical and Physical Properties

C.I. Reactive Yellow 86 is a single azo reactive dye.^[1] It appears as a yellow to dark brown powder.^[2] Key physical and chemical properties are summarized below.

Property	Value	Reference
C.I. Name	Reactive Yellow 86	[2]
CAS Number	61951-86-8	[2]
Molecular Formula	C ₁₈ H ₁₄ Cl ₂ N ₈ Na ₂ O ₉ S ₂	[3][4]
Molecular Weight	667.37 g/mol	[3]
Appearance	Yellow to Dark Brown Powder	[2]
Physical State	Powder	[2]
Odor	Odorless	[2]
pH Value	4.5 – 6.5 (in solution)	[2]
Solubility in Water	> 100 g/L (at 25°C)	[2]
Density	600 – 800 kg/m ³	[2]
Vapor Pressure	Not applicable	[2]
Flash Point	Not applicable	[2]

Toxicological Data

The available toxicological data for **C.I. Reactive Yellow 86** is limited. The primary information comes from acute toxicity studies and irritation assessments.

Test	Species	Route	Result	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	> 5000 mg/kg	[2]
Dermal Irritation	Rabbit	Dermal	Not an irritant	[2]
Eye Irritation	-	Eye	Slightly irritant	[2]
Mutagenicity	-	-	No mutagenic effects reported	[2]

Experimental Protocols

Detailed experimental protocols for the toxicological studies on **C.I. Reactive Yellow 86** are not publicly available. However, such studies generally follow standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

- **Acute Oral Toxicity (OECD 423):** This method involves the administration of the substance in a single dose to a group of fasted animals. The animals are observed for up to 14 days for signs of toxicity and mortality. The LD50 is the statistically estimated dose that would be lethal to 50% of the animals.
- **Acute Dermal Irritation/Corrosion (OECD 404):** A small amount of the substance is applied to a shaved patch of skin on an animal (typically a rabbit) and covered with a gauze patch. The skin is observed for signs of erythema (redness) and edema (swelling) at specific intervals.
- **Acute Eye Irritation/Corrosion (OECD 405):** A small amount of the substance is instilled into the conjunctival sac of one eye of an animal (typically a rabbit). The eyes are examined for corneal opacity, iritis, conjunctival redness, and chemosis (swelling) at specific intervals.

Ecotoxicity Data

Specific ecotoxicity data for **C.I. Reactive Yellow 86**, such as LC50 for fish and EC50 for daphnia, are not readily available in the public domain. As a general consideration for reactive dyes, a significant environmental concern is the release of unfixed dye into wastewater during the dyeing process.^[5] These dyes can be persistent in the environment and their breakdown products, such as aromatic amines, may be toxic.^[5]

Occupational Exposure Limits

There are no established occupational exposure limits (e.g., Permissible Exposure Limit (PEL) from OSHA or Threshold Limit Value (TLV) from ACGIH) specifically for **C.I. Reactive Yellow 86**.^{[6][7][8]}

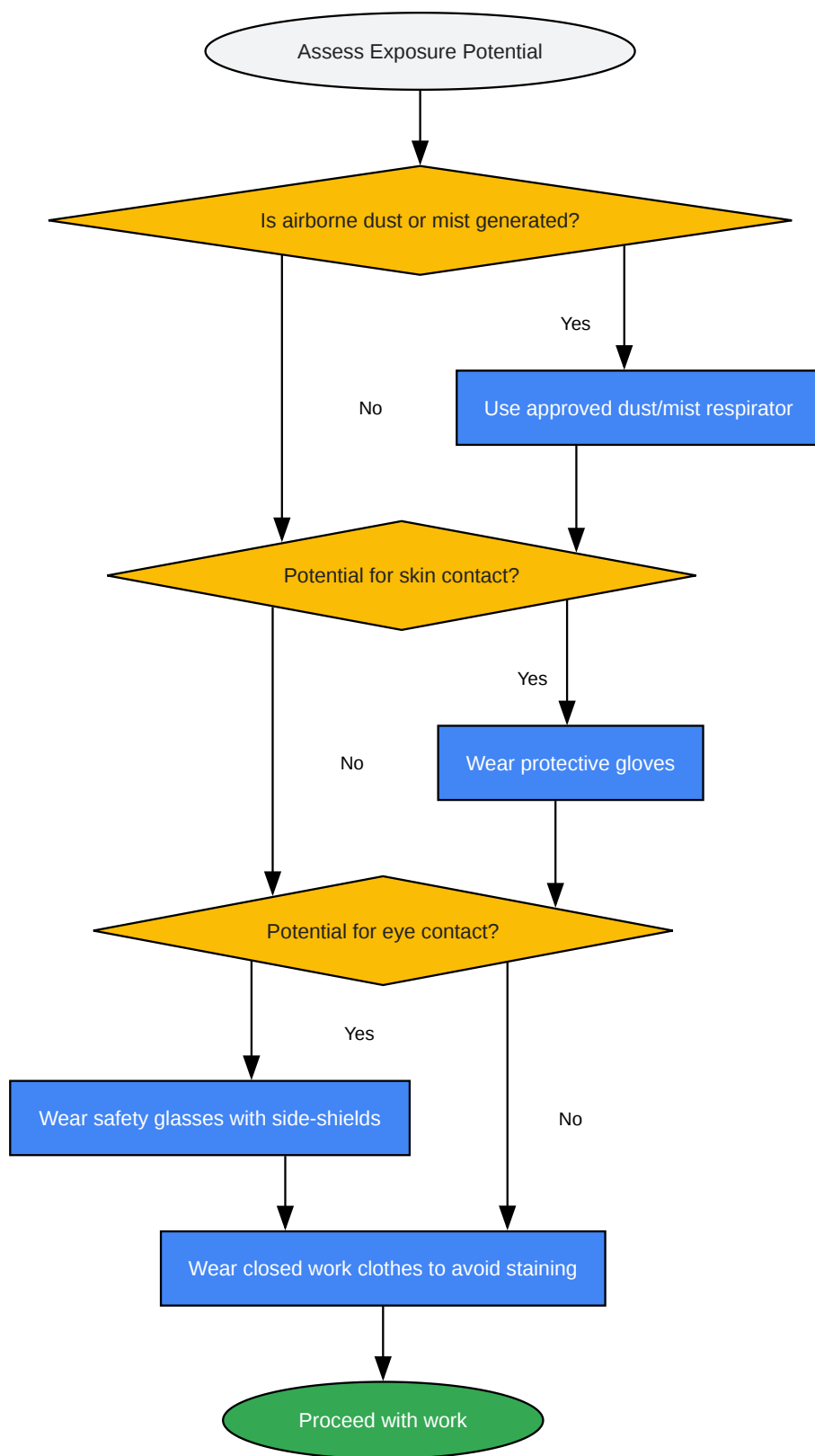
Handling, Storage, and Personal Protective Equipment

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

- Handling: Handle in accordance with good industrial hygiene and safety procedures.[\[2\]](#) Avoid dust formation and all unnecessary exposure.[\[2\]](#) When using, do not eat, drink, or smoke.[\[2\]](#)
- Storage: Keep in a cool, dry place away from heat.[\[2\]](#) Keep the container tightly closed when not in use.[\[2\]](#)
- Materials to Avoid: Strong reducing agents and oxidizing agents.[\[2\]](#)

Personal Protective Equipment (PPE)

A systematic approach should be taken when selecting and using PPE.



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Caption: Personal Protective Equipment (PPE) selection workflow for handling **C.I. Reactive Yellow 86**.

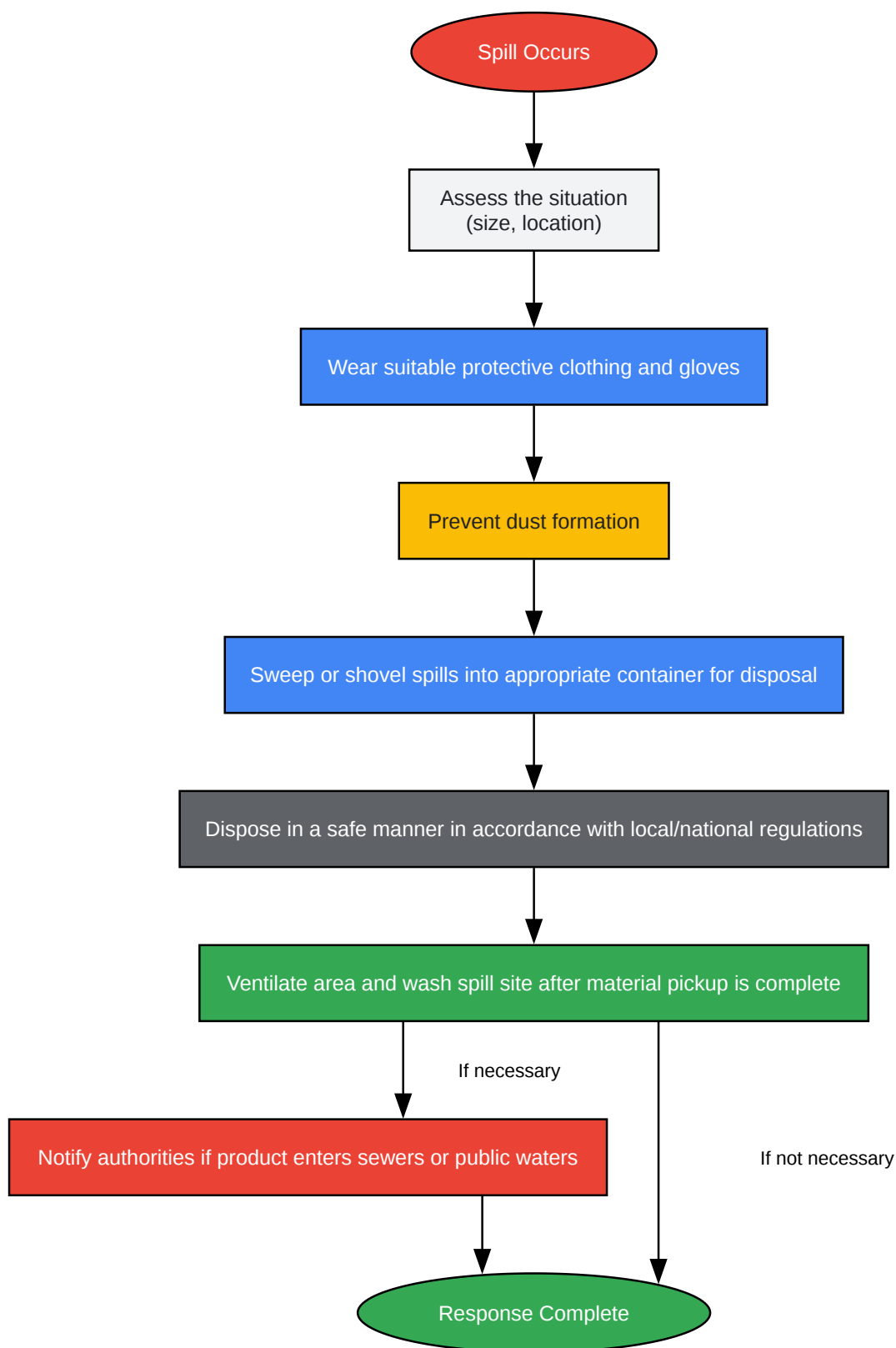
First Aid and Spill Response

First Aid Measures

- Inhalation: If inhaled, remove the victim to fresh air.
- Skin Contact: Wash with plenty of water. If skin irritation or rash occurs, get medical advice/attention.[9] Take off contaminated clothing and wash it before reuse.[9]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[9] If eye irritation persists, get medical advice/attention.[9]
- Ingestion: Rinse mouth. Call a POISON CENTER or physician if you feel unwell.

Spill Response

In the event of a spill, a clear and logical workflow should be followed to ensure safety and proper cleanup.



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Caption: Spill response workflow for **C.I. Reactive Yellow 86**.

Stability and Reactivity

- Reactivity: The product is stable under normal conditions.[2]
- Hazardous Decomposition: On exposure to high temperatures, it may decompose, releasing toxic vapors.[2]
- Hazardous Reactions: No hazardous reactions are known under normal conditions of use.[2]
- Materials to Avoid: Strong reducing agents and oxidizing agents.[2]

Disposal Considerations

Dispose of **C.I. Reactive Yellow 86** in a safe manner in accordance with local and national regulations.[2] Ensure that containers are completely empty before discarding.[2]

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